

Application Note: GC-MS Analysis of 17,17-Dimethyllinoleic Acid Methyl Ester

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Compound of Interest

Compound Name: 17,17-Dimethyllinoleic acid

Cat. No.: B15602202

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the analysis of **17,17-dimethyllinoleic acid** methyl ester using Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies cover sample preparation, derivatization, GC-MS analysis, and data interpretation.

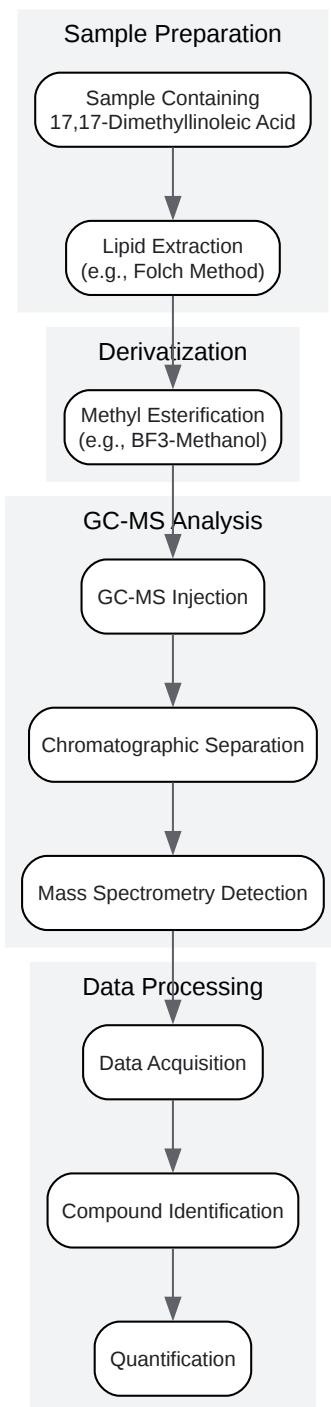
Introduction

17,17-Dimethyllinoleic acid is a synthetically modified fatty acid with potential applications in drug development and as a biochemical probe. Its unique structure, featuring a dimethyl group at the ω -1 position, presents specific challenges and considerations for analysis. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the qualitative and quantitative analysis of fatty acids, which are typically derivatized to their more volatile methyl esters (FAMEs) prior to analysis.^[1] This application note outlines a comprehensive workflow for the analysis of **17,17-dimethyllinoleic acid** methyl ester, from sample extraction to data acquisition and interpretation.

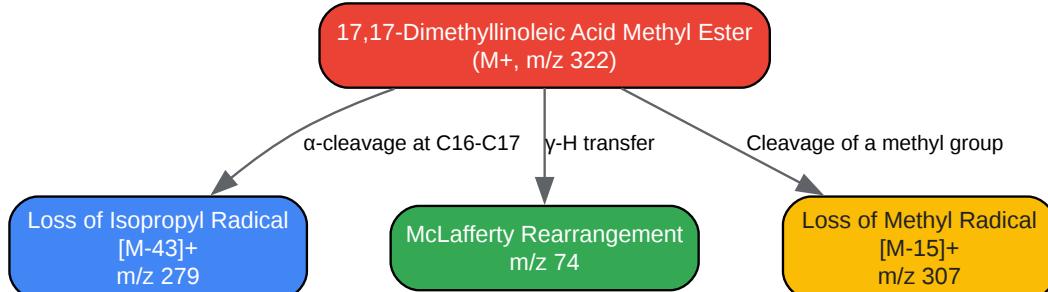
Experimental Protocols

A generalized workflow for the GC-MS analysis of fatty acid methyl esters is presented below. This can be adapted for various sample matrices containing **17,17-dimethyllinoleic acid**.

Experimental Workflow for GC-MS Analysis of 17,17-Dimethyllinoleic Acid Methyl Ester



Predicted Fragmentation Pathway of 17,17-Dimethyllinoleic Acid Methyl Ester

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References

- 1. Structural characterization of saturated branched chain fatty acid methyl esters by collisional dissociation of molecular ions generated by electron ionization - PubMed [pubmed.ncbi.nlm.nih.gov]
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